

# Technical Support Center: Purification of 4-Chloro-2-nitroaniline

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## Compound of Interest

Compound Name: 4-Chloro-2-nitroaniline

Cat. No.: B028928

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the purification of crude **4-Chloro-2-nitroaniline** (CAS: 89-63-4).

## Frequently Asked Questions (FAQs)

Q1: What are the basic physical properties of **4-Chloro-2-nitroaniline**?

A1: **4-Chloro-2-nitroaniline** is typically an orange or bright orange crystalline powder.<sup>[1][2]</sup> Key physical properties are summarized in the table below.

Q2: What are the common impurities in crude **4-Chloro-2-nitroaniline**?

A2: Common impurities often depend on the synthetic route. A frequent method of synthesis involves the amination of 1,4-dichloro-2-nitrobenzene.<sup>[2]</sup> Therefore, unreacted starting materials can be a significant impurity.<sup>[3]</sup> Other potential impurities include isomers (like 2-chloro-4-nitroaniline) and byproducts from side reactions.

Q3: Which purification techniques are most effective for **4-Chloro-2-nitroaniline**?

A3: The most common and effective purification techniques are recrystallization and column chromatography.<sup>[4]</sup> Recrystallization is often sufficient if the impurities have different solubilities than the desired product.<sup>[4]</sup> Column chromatography is used for separating impurities with similar polarities.<sup>[4][5]</sup>

Q4: What are the primary safety concerns when handling **4-Chloro-2-nitroaniline**?

A4: **4-Chloro-2-nitroaniline** is highly toxic. It is fatal if swallowed, in contact with skin, or if inhaled.[6][7] It may also cause damage to organs through prolonged or repeated exposure.[7][8] Always handle this chemical in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[6][7]

## Data Presentation

Table 1: Physical and Chemical Properties of **4-Chloro-2-nitroaniline**

Property	Value	Reference
CAS Number	89-63-4	[6][9]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	172.57 g/mol	[1][7]
Appearance	Bright orange powder or orange crystals	[1][2]
Melting Point	116-119 °C (241-243 °F)	[1][2][10][11]
Water Solubility	Insoluble (<1 mg/mL at 22 °C)	[1][2][12]
Purity (Commercial)	≥98.0% to 99%	[8][11][13]

Table 2: Solubility of **4-Chloro-2-nitroaniline** in Various Solvents

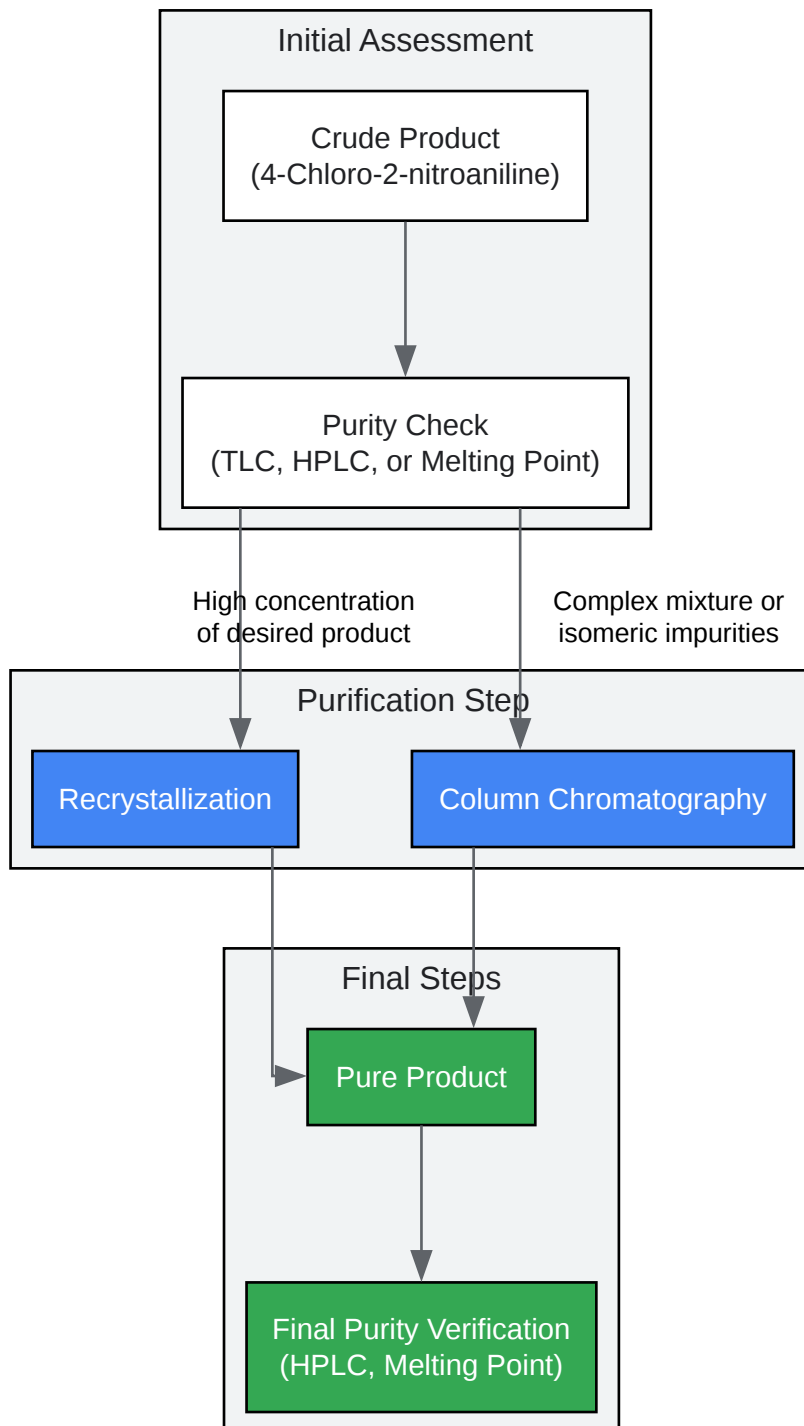
The mole fraction solubility increases with rising temperature in all listed solvents.[3][14][15] The general order of solubility at a given temperature is: NMP > ethyl acetate/acetonitrile > 1,4-dioxane > methanol > ethanol > n-propanol > isopropanol > n-butanol > ethylene glycol > cyclohexane > water.[3][14][15]

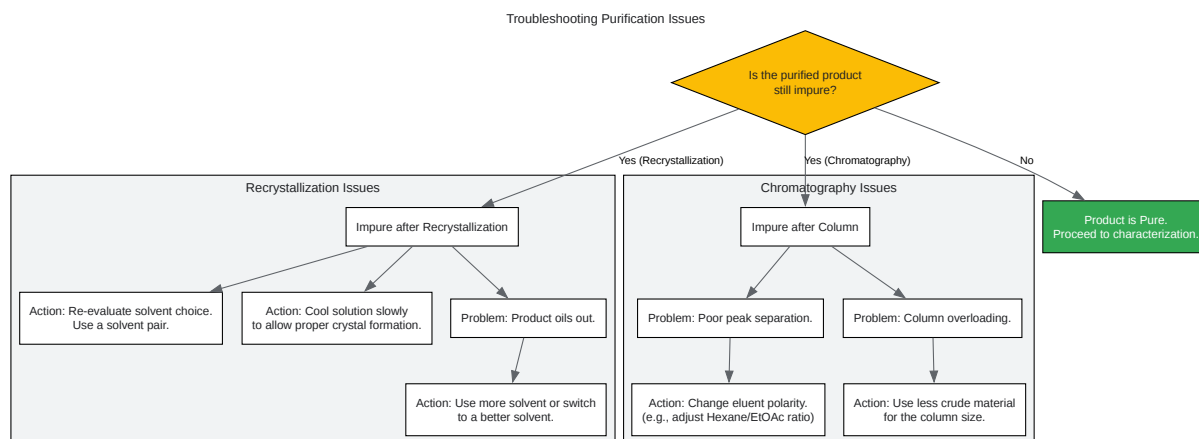
Solvent	Solubility
N-methyl pyrrolidone (NMP)	High
Ethyl Acetate	High
Acetonitrile	High
1,4-Dioxane	Moderate
Alcohols (Methanol, Ethanol, etc.)	Moderate to Low
Cyclohexane	Low
Water	Very Low / Insoluble

This table is a qualitative summary based on data from references[3][14][15].

## Visualized Workflows and Logic

## General Purification Workflow for Crude 4-Chloro-2-nitroaniline





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## References

- 1. 4-Chloro-2-nitroaniline | C<sub>6</sub>H<sub>5</sub>ClN<sub>2</sub>O<sub>2</sub> | CID 6979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Chloro-2-nitroaniline CAS#: 89-63-4 [m.chemicalbook.com]

- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 5. 4-Chloro-2-nitroaniline synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
- 6. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 7. [cdhfinechemical.com](https://cdhfinechemical.com) [[cdhfinechemical.com](https://cdhfinechemical.com)]
- 8. 4-Chloro-2-nitroaniline | 89-63-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [[tcichemicals.com](https://tcichemicals.com)]
- 9. CAS 89-63-4: 4-Chloro-2-nitroaniline | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 10. 89-63-4 CAS MSDS (4-Chloro-2-nitroaniline) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](https://chemicalbook.com)]
- 11. 4-Chloro-2-NitroAniline ( P.C.O.N.A ) Supplier, Exporter from Mumbai [[hrameshkumar.com](https://hrameshkumar.com)]
- 12. 4-CHLORO-2-NITROANILINE | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov)]
- 13. [nbinno.com](https://nbinno.com) [[nbinno.com](https://nbinno.com)]
- 14. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 15. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [Technical Support Center: Purification of 4-Chloro-2-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028928#purification-techniques-for-crude-4-chloro-2-nitroaniline>]

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